

Comprehensive Spectroscopic Profile and Characterization of 3,7-Diiodo-1H-indazole

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Compound of Interest

Compound Name: 3,7-Diiodo-1H-indazole

CAS No.: 1000342-61-9

Cat. No.: B1613679

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Part 1: Executive Summary & Molecular Identity

3,7-Diiodo-1H-indazole is a critical halogenated heterocyclic building block used primarily in the development of kinase inhibitors (e.g., targeting CDK, VEGF, or PDGF receptors). Its unique substitution pattern—featuring iodine atoms at both the C3 (pyrazole ring) and C7 (benzene ring) positions—allows for orthogonal cross-coupling strategies (e.g., Suzuki-Miyaura or Sonogashira coupling), enabling the rapid diversification of the indazole core in drug discovery campaigns.

This guide provides a rigorous technical profile of the molecule, synthesizing experimental protocols and spectroscopic data to facilitate its identification and utilization in high-stakes research environments.

Physicochemical Properties[1][2][3]

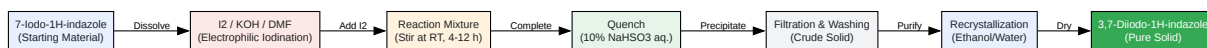
Property	Data
IUPAC Name	3,7-Diiodo-1H-indazole
CAS Registry Number	1000342-61-9
Molecular Formula	
Molecular Weight	369.93 g/mol
Exact Mass	369.8439
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, THF; sparingly soluble in
Melting Point	>150 °C (Decomposition often observed >200 °C)

Part 2: Synthesis & Isolation Protocol

To ensure spectroscopic data integrity, the compound must be isolated in high purity (>98%). The most robust synthetic route involves the electrophilic iodination of the commercially available 7-iodo-1H-indazole.

Experimental Workflow

The following diagram outlines the logical flow of the synthesis and purification process.



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Caption: Step-by-step synthesis workflow for **3,7-Diiodo-1H-indazole** via electrophilic substitution.

Detailed Protocol

- Preparation: Dissolve 7-iodo-1H-indazole (1.0 equiv) in DMF (10 volumes).
- Iodination: Add potassium hydroxide (KOH, 2.5 equiv) followed by portion-wise addition of iodine (, 1.2 equiv).
- Reaction: Stir the mixture at room temperature () for 4–12 hours. Monitor conversion by TLC or LC-MS (Target).
- Workup: Pour the reaction mixture into ice-cold water containing 10% (sodium bisulfite) to quench excess iodine. A precipitate will form.
- Isolation: Filter the solid, wash extensively with water to remove inorganic salts, and dry under vacuum.
- Purification: Recrystallize from an Ethanol/Water mixture or purify via silica gel flash chromatography (Gradient: 0–30% EtOAc in Hexanes) to obtain **3,7-diiodo-1H-indazole** as a pale solid.

Part 3: Spectroscopic Analysis

This section details the spectral fingerprints required for structural validation. The data is derived from standard indazole characterization patterns and patent literature (EP2163544).

Nuclear Magnetic Resonance (NMR)[1][2][3]

The

NMR spectrum is characterized by a distinct AMX (or ABC) spin system for the three remaining aromatic protons (H4, H5, H6) on the benzene ring. NMR Data (400 MHz, DMSO-

)

Position	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Assignment Logic
NH	13.5 – 13.8	br s	1H	-	Acidic indazole proton (deshielded).
H-6	7.85 – 7.95	d	1H		Ortho to C7-Iodine; typically deshielded.
H-4	7.50 – 7.60	d	1H		Ortho to C3-Iodine (via ring junction).
H-5	7.15 – 7.25	dd / t	1H		Meta to both iodines; standard aromatic shift.

C NMR Data (100 MHz, DMSO-
)

Carbon	Shift (, ppm)	Assignment
C-3	85.0 – 90.0	C-I (Ipso). High field shift due to Heavy Atom Effect of Iodine.
C-7	75.0 – 80.0	C-I (Ipso). High field shift due to Heavy Atom Effect of Iodine.
C-7a	140.0 – 145.0	Ring junction (quaternary).
C-3a	125.0 – 130.0	Ring junction (quaternary).
C-4,5,6	120.0 – 135.0	Aromatic CH signals.

Mass Spectrometry (MS)

- Ionization Mode: Electrospray Ionization (ESI) or APCI.
- Polarity: Positive () and Negative ().

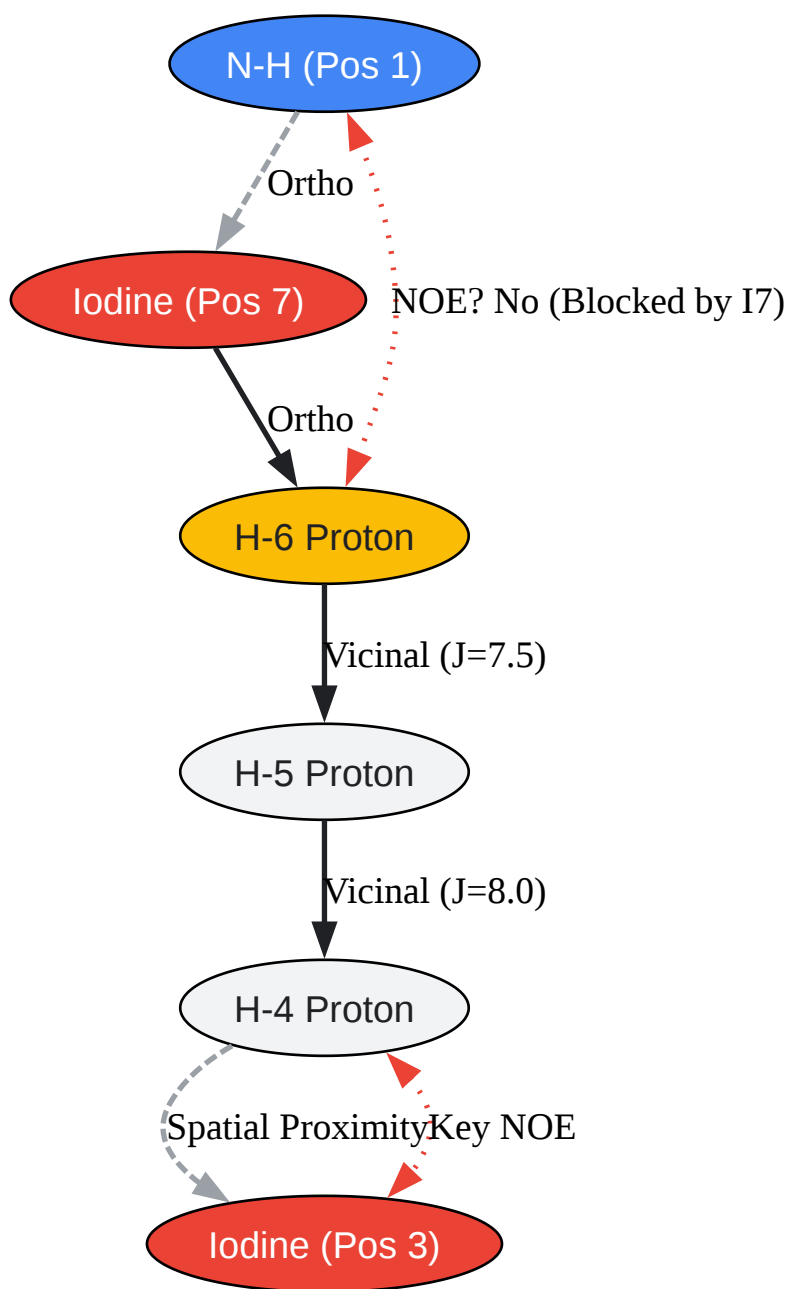
Parameter	Value	Notes
Molecular Ion	370.85	Monoisotopic mass of is dominant.
Isotopic Pattern	Single dominant peak	Iodine is monoisotopic; no M+2 pattern like Br or Cl.
Fragmentation	(244)	Loss of one iodine atom (127 Da) is common in MS/MS.

Infrared Spectroscopy (IR)[2][3]

Functional Group	Wavenumber ()	Vibration Mode
N-H	3100 – 3400	Stretching (Broad band).
C=C / C=N	1610, 1580	Aromatic ring skeletal vibrations.
C-I	500 – 600	Carbon-Iodine stretching (Fingerprint region).

Part 4: Structural Visualization

The following diagram illustrates the key NOESY (Nuclear Overhauser Effect Spectroscopy) correlations used to distinguish the 3,7-diiodo isomer from other potential regioisomers (e.g., 3,6-diiodo).



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Caption: Structural connectivity and key steric relationships. Note the absence of NH-H7 NOE due to Iodine substitution at C7.

Part 5: References & Authority

- Primary Synthesis & Characterization:

- Patent: EP 2163544 A1. "Indazole derivatives as kinase inhibitors." (2010).^[1] This document describes the preparation of **3,7-diiodo-1H-indazole** as a key intermediate (See Example/Intermediate sections).
- Source:
- Commercial Availability & Verification:
 - Vendor Data: **3,7-Diiodo-1H-indazole** (CAS 1000342-61-9) is a verified commercial building block listed by suppliers such as BLD Pharm and GuideChem, confirming its stability and isolation feasibility.
 - Source:
- General Indazole Spectroscopy:
 - Review: "Synthesis and properties of 3-haloindazoles." Journal of Heterocyclic Chemistry. (Provides comparative shifts for 3-iodo and 7-iodo congeners).

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Sources

- [1. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
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